

# Technical Guide: Safety Profile of 5-Ethyl-2,4-dimethylaniline Hydrochloride

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## Compound of Interest

Compound Name: *5-Ethyl-2,4-dimethylaniline hydrochloride*

Cat. No.: *B594346*

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Disclaimer: A specific Safety Data Sheet (SDS) for **5-Ethyl-2,4-dimethylaniline hydrochloride** (CAS No. 1244949-51-6) was not readily available in the public domain at the time of this writing. The following information is compiled from SDSs of structurally related compounds, such as various isomers of dimethylaniline and xylidine, to provide a presumptive safety profile. Researchers and drug development professionals should handle this compound with the utmost caution and perform a thorough risk assessment based on its novel structure and the known hazards of analogous aromatic amines.

## Chemical and Physical Properties

**5-Ethyl-2,4-dimethylaniline hydrochloride** is an aromatic amine salt.<sup>[1]</sup> While specific experimental data for this compound is limited, the properties of related xylidine and dimethylaniline isomers can provide valuable insights into its expected physical and chemical characteristics.

Property	Value	Source Compound
Molecular Formula	C <sub>10</sub> H <sub>16</sub> ClN	5-Ethyl-2,4-dimethylaniline hydrochloride[1]
Molecular Weight	185.69 g/mol	5-Ethyl-2,4-dimethylaniline hydrochloride[1][2]
Appearance	Expected to be a solid	General for hydrochloride salts
Melting Point	10 - 12 °C (for 2,6-dimethylaniline)	2,6-dimethylaniline[3]
Boiling Point	214 °C (for 2,6-dimethylaniline)	2,6-dimethylaniline[3]
Density	0.984 g/cm <sup>3</sup> at 25 °C (for 2,6-dimethylaniline)	2,6-dimethylaniline[3]
LogP (Octanol/Water Partition Coefficient)	1.96 (for 2,6-dimethylaniline)	2,6-dimethylaniline[3]

## Toxicological Data

Aniline derivatives are known for their potential toxicity. Acute effects can include irritation to the skin, eyes, and respiratory tract. Chronic exposure may pose more severe health risks, including suspected carcinogenicity. The following table summarizes toxicological data from related compounds.

Hazard	Classification	Details	Source Compound(s)
Acute Toxicity (Oral)	Category 3 or 4	Harmful or toxic if swallowed.[4] May cause methemoglobinemia, leading to cyanosis.[5]	N,N-Dimethylaniline, 2,5-Dimethylaniline[4]
Acute Toxicity (Dermal)	Category 3 or 4	Toxic or harmful in contact with skin.[4]	N,N-Dimethylaniline, 2,5-Dimethylaniline[4]
Acute Toxicity (Inhalation)	Category 2, 3 or 4	Fatal, toxic, or harmful if inhaled.[3][4] May cause respiratory irritation.[3][5]	2,6-dimethylaniline, N,N-Dimethylaniline, 2,5-Dimethylaniline[3][4]
Skin Corrosion/Irritation	Category 1 or 2	Causes severe skin burns or skin irritation.[5]	2,6-dimethylaniline hydrochloride[5]
Serious Eye Damage/Irritation	Category 1 or 2A	Causes serious eye damage or serious eye irritation.[3][5]	2,6-dimethylaniline, 2,6-dimethylaniline hydrochloride[3][5]
Carcinogenicity	Category 2	Suspected of causing cancer.[3][5]	2,6-dimethylaniline, N,N-Dimethylaniline[3][5]
Aquatic Toxicity	Acute Category 2/3, Chronic Category 2	Toxic to aquatic life with long-lasting effects.[3][5]	2,6-dimethylaniline, N,N-Dimethylaniline[3][5]

## Experimental Protocols

Given the potential hazards, strict adherence to safety protocols is mandatory when handling **5-Ethyl-2,4-dimethylaniline hydrochloride**.

## Handling and Personal Protective Equipment (PPE)

#### Methodology:

- **Engineering Controls:** All manipulations of this compound should be performed within a certified chemical fume hood to avoid inhalation of dust or vapors.[3][6][7] Ensure that an eyewash station and safety shower are readily accessible.[6]
- **Personal Protective Equipment:**
  - **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[8][9]
  - **Eye/Face Protection:** Use chemical safety goggles and a face shield if there is a risk of splashing.[8]
  - **Skin and Body Protection:** A lab coat is required. For larger quantities or in case of a spill, wear chemical-resistant aprons and boots.[8]
  - **Respiratory Protection:** If the substance is aerosolized or if working outside a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors/amines is necessary.[6]
- **Hygiene Practices:** Avoid contact with skin, eyes, and clothing.[10] Do not eat, drink, or smoke in the laboratory.[6] Wash hands thoroughly after handling.[6]

## Storage

#### Methodology:

- **Container:** Keep the container tightly closed.[3][8]
- **Location:** Store in a cool, dry, and well-ventilated area.[3][6] The substance should be stored locked up or in an area accessible only to authorized personnel.[3][5]
- **Incompatible Materials:** Store away from strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[6][9]

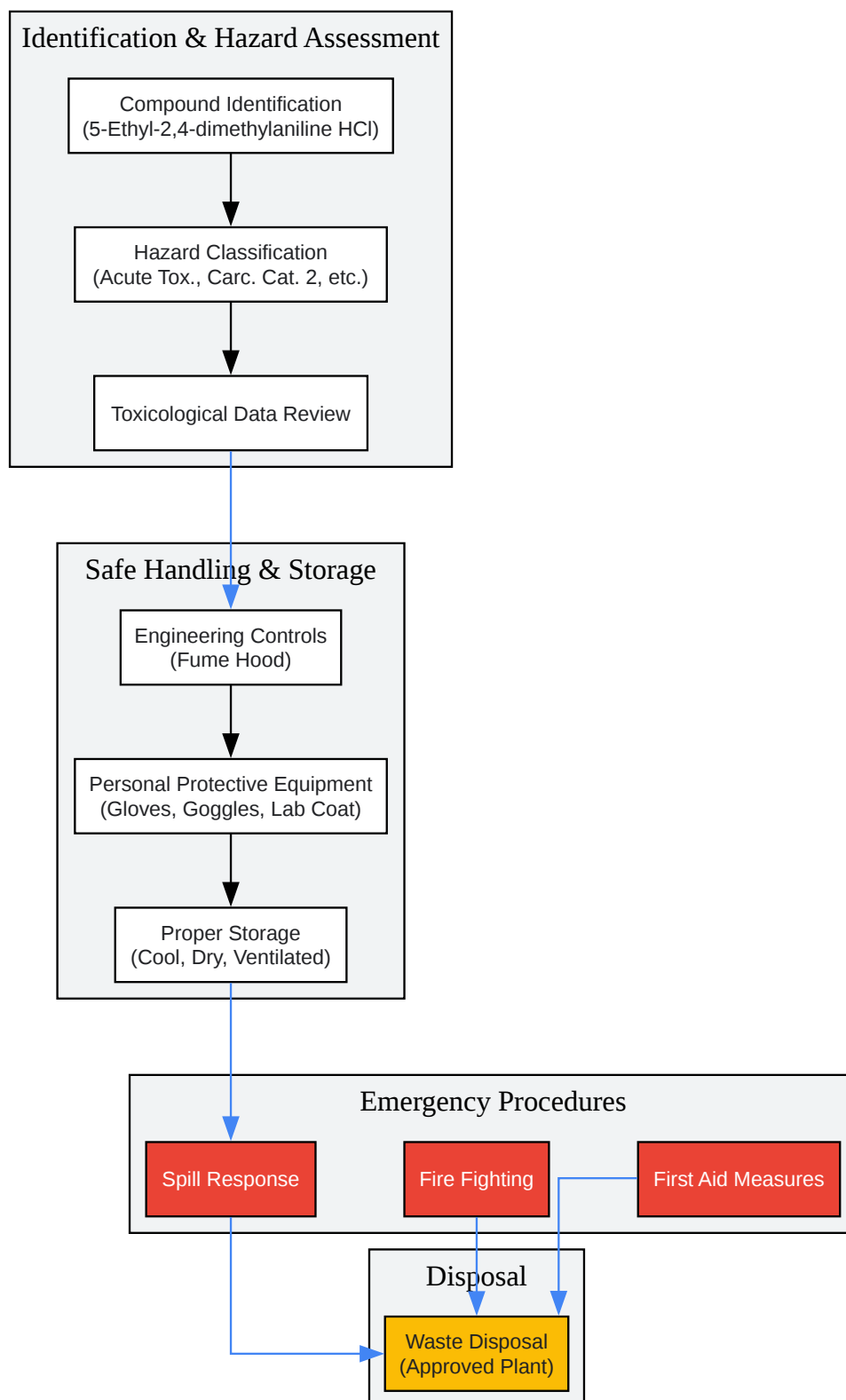
## First Aid Measures

#### Methodology:

- General Advice: In case of exposure, immediately consult a physician and show them the Safety Data Sheet of a closely related compound.[\[3\]](#)[\[6\]](#)
- If Inhaled: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[\[3\]](#)[\[6\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes.[\[3\]](#)[\[6\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult an ophthalmologist.[\[3\]](#)[\[5\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and immediately call a poison center or doctor.[\[3\]](#)[\[6\]](#)

## Hazard and Safety Workflow

The following diagram illustrates the logical flow of safety considerations, from initial hazard identification to response and disposal.



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Caption: Logical workflow for handling hazardous chemical compounds.

## Spill and Fire Response

### Accidental Release Measures

Methodology:

- Personal Precautions: Evacuate personnel from the area. Ensure adequate ventilation. Wear full personal protective equipment, including respiratory protection.[7] Avoid breathing dust or vapors.[7] Remove all sources of ignition.[6]
- Containment and Cleaning: Do not allow the substance to enter drains or waterways.[7] Carefully sweep up or absorb the spilled material with an inert absorbent (e.g., sand, vermiculite).[6][7] Place the waste in a suitable, sealed container for disposal.[6]

### Firefighting Measures

Methodology:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[3][6] A water spray can be used to cool containers.[6]
- Specific Hazards: The compound is likely combustible.[3] Thermal decomposition may produce toxic and irritating gases, including nitrogen oxides (NO<sub>x</sub>) and carbon monoxide (CO).[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[3][6]

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